

Protocol for dissolving and storing WRW4 peptide.

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Compound of Interest

Compound Name: WRW4

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Application Notes and Protocols for WRW4 Peptide

For Researchers, Scientists, and Drug Development Professionals

Introduction

WRW4 is a synthetic hexapeptide with the sequence Trp-Arg-Trp-Trp-Trp-NH₂ (WRWWWW-NH₂). It functions as a selective antagonist for the formyl peptide receptor 2 (FPR2), also known as formyl peptide receptor-like 1 (FPRL1)[1][2][3][4][5]. By blocking the binding of agonists to FPR2, **WRW4** inhibits downstream signaling pathways, making it a valuable tool for studying inflammatory processes and a potential therapeutic agent[1][3][4][5]. Proper handling, dissolution, and storage of the **WRW4** peptide are critical to ensure its stability and activity in experimental settings.

Physicochemical Properties and Storage Recommendations

A summary of the key quantitative data for the **WRW4** peptide is provided in the table below for easy reference.

Property	Value	Source(s)
Sequence	H-Trp-Arg-Trp-Trp-Trp-Trp-NH ₂	[4] [6]
Molecular Formula	C ₆₁ H ₆₅ N ₁₅ O ₆	[4] [6]
Molecular Weight	~1104.28 g/mol	[4] [6] [7]
Purity	≥95% (typically verified by HPLC)	[4] [6]
Appearance	Lyophilized white powder	[7] [8]
Solubility	Soluble to 1 mg/mL in sterile water	[7] [9]
Storage (Lyophilized)	-20°C or -80°C, desiccated, away from light	[8] [10] [11]
Storage (In Solution)	Aliquots at -20°C or -80°C	[8] [9] [12] [11]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **WRW4** Peptide

This protocol outlines the steps for dissolving the lyophilized **WRW4** peptide to prepare a stock solution.

Materials:

- Lyophilized **WRW4** peptide
- Sterile, nuclease-free water
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Microcentrifuge

Procedure:

- **Equilibrate the Peptide:** Before opening, allow the vial of lyophilized **WRW4** peptide to equilibrate to room temperature for at least 20-30 minutes.[\[8\]](#)[\[10\]](#) This crucial step prevents condensation of atmospheric moisture, which can compromise the stability of the peptide.
[\[10\]](#)
- **Centrifuge the Vial:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.
- **Solvent Addition:** Carefully add the required volume of sterile water to the vial to achieve the desired stock concentration (e.g., for a 1 mg/mL stock solution, add 1 mL of water to 1 mg of peptide).
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If complete dissolution is not immediate, sonication in a water bath for a few minutes can be beneficial.[\[13\]](#)
- **Verification:** Visually inspect the solution to ensure it is clear and free of particulates.

Protocol 2: Storage and Handling of WRW4 Peptide Solutions

Proper storage is essential to maintain the integrity of the reconstituted **WRW4** peptide.

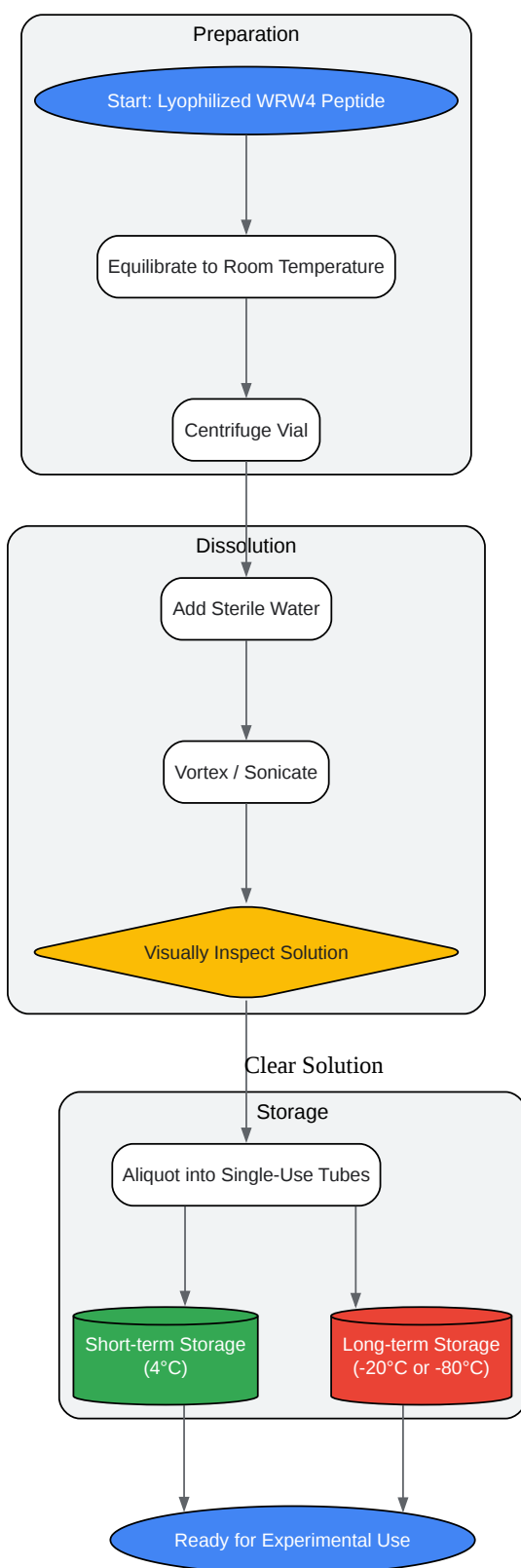
Procedure:

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes.[\[8\]](#)[\[12\]](#)[\[11\]](#)
- **Short-term Storage:** For use within a few days, aliquots can be stored at 4°C.
- **Long-term Storage:** For long-term storage, aliquots should be stored at -20°C or preferably -80°C.[\[8\]](#)[\[10\]](#)[\[12\]](#) When stored at -20°C, the solution should be used within one month, while storage at -80°C can extend its viability for up to six months.[\[9\]](#)

- Thawing: When ready to use, thaw the required number of aliquots on ice. Avoid repeated freeze-thaw cycles.

Visualizing the Workflow

The following diagram illustrates the recommended workflow for dissolving and storing the **WRW4** peptide.



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Caption: Workflow for **WRW4** peptide dissolution and storage.

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